

Metribuzin: A Technical Whitepaper on its Role as a Selective Triazinone Herbicide

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Compound of Interest

Compound Name: Metribuzin

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Abstract: **Metribuzin** is a selective triazinone herbicide used extensively in modern agriculture for the pre-emergent and post-emergent control of a wide spectrum of broadleaf weeds and annual grasses.[1][2] Its efficacy and crop selectivity are governed by its specific mode of action and the differential metabolic capabilities of various plant species. This document provides a comprehensive technical overview of **metribuzin**, including its chemical properties, mechanism of action, basis for selectivity, quantitative efficacy data, and detailed experimental protocols for its evaluation.

Chemical and Physical Properties

Metribuzin, chemically known as 4-amino-6-tert-butyl-3-(methylthio)-as-triazin-5(4H)-one, is a colorless crystalline solid belonging to the triazinone chemical family.[3][4] Its physical and chemical characteristics are fundamental to its application, formulation, and environmental fate.

Property	Value	Reference
Chemical Formula	C ₈ H ₁₄ N ₄ OS	[1][3]
Molecular Weight	214.29 g/mol	[1][3]
CAS Number	21087-64-9	[5]
Appearance	Colorless crystalline solid	[3]
Melting Point	125 °C (257 °F)	[6]
Water Solubility	1.05 - 1.2 g/L at 20°C	[1][3]
Vapor Pressure	4 x 10 ⁻⁷ mmHg at 20°C	[3]
Soil Half-Life	30–60 days (variable)	[1]
Log Kow	1.7	[3]

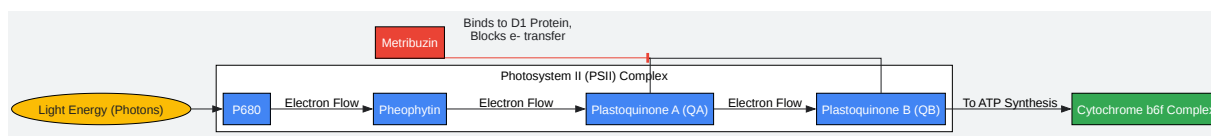
Mechanism of Action: Photosystem II Inhibition

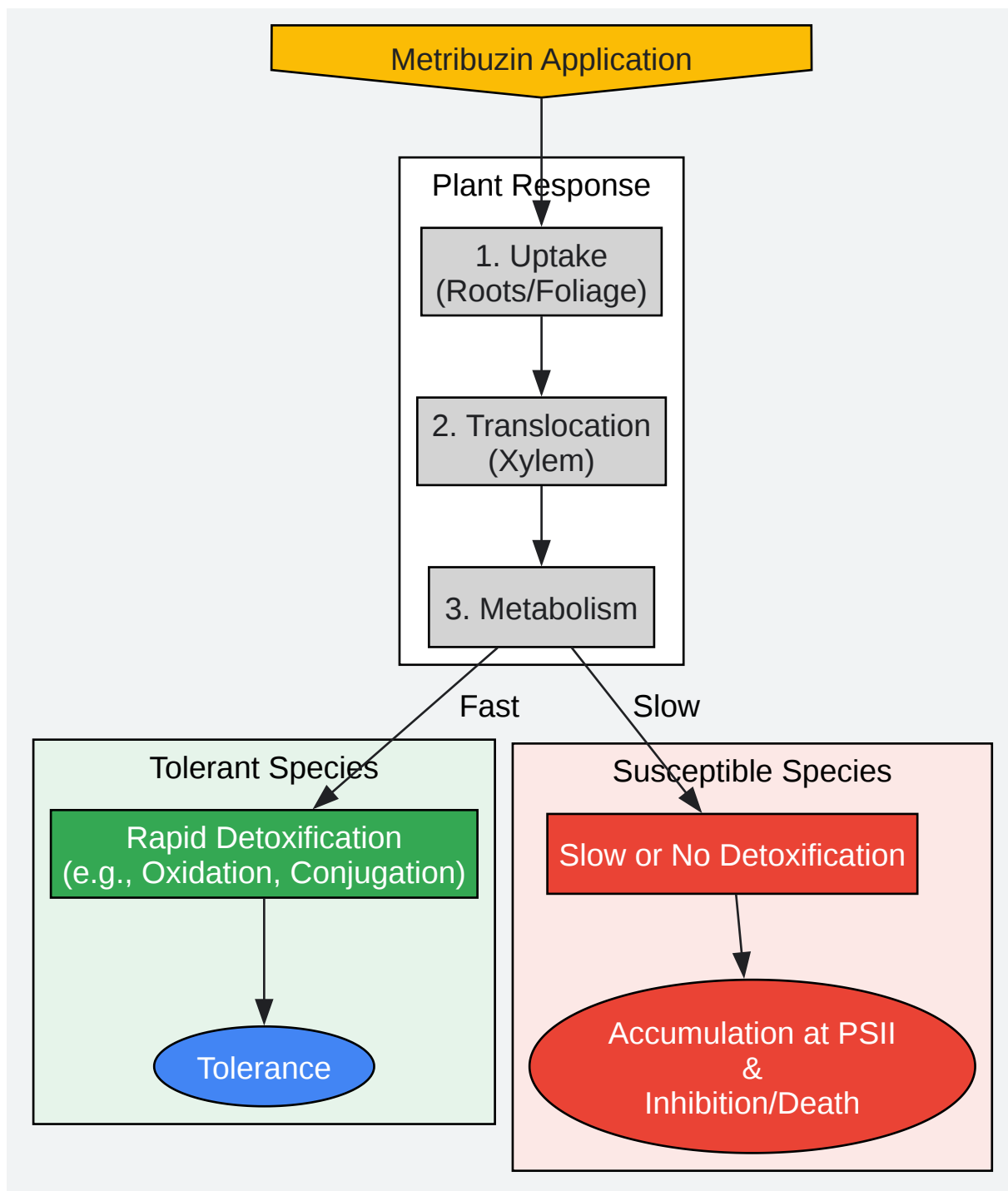
Metribuzin's herbicidal activity stems from its role as a potent inhibitor of photosynthesis.[7][8] It is classified under HRAC Group 5 (WSSA Group 5), targeting the photosynthetic process in the chloroplasts of susceptible plants.[6][9]

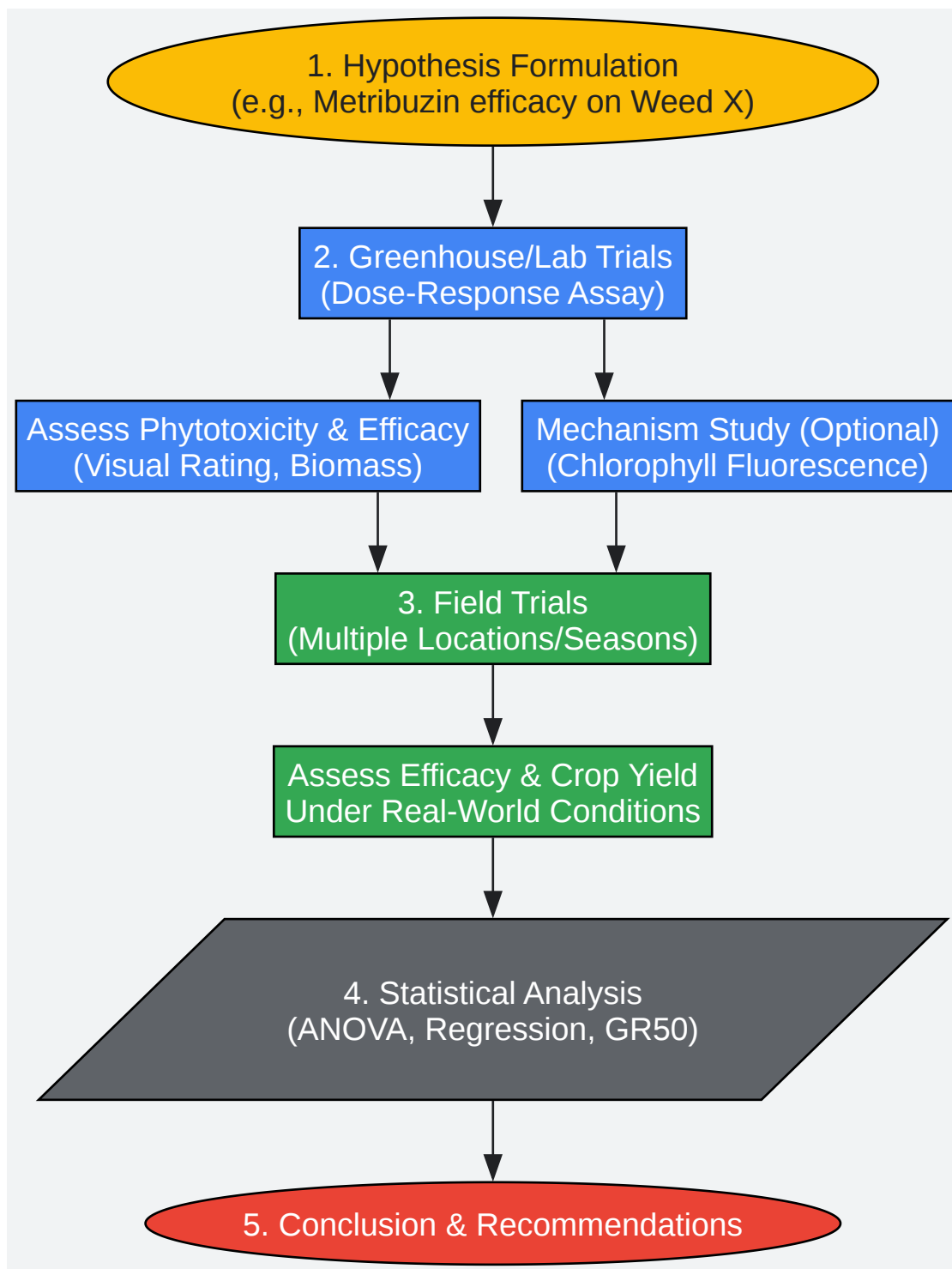
Metribuzin is primarily absorbed by the roots and, to a lesser extent, the leaves, after which it is translocated acropetally through the xylem to the shoots.[4][7] Its site of action is the Photosystem II (PSII) complex located in the thylakoid membranes of chloroplasts.[4][10] Specifically, **metribuzin** binds to the QB-binding niche on the D1 protein of the PSII complex.[4][5][11] This binding action physically blocks the electron transport from plastoquinone A (QA) to plastoquinone B (QB).[4]

The disruption of the electron transport chain halts CO₂ fixation and prevents the production of ATP and NADPH₂, which are essential for plant growth.[4] While this leads to slow starvation, the rapid death of the plant is often caused by secondary effects, such as lipid peroxidation and the generation of reactive oxygen species, which destroy cell membranes and chlorophyll.[4][12]

Visible symptoms in susceptible plants typically appear within 3 to 7 days and include interveinal chlorosis (yellowing) on older leaves, followed by necrosis (browning and tissue death) that progresses from the leaf margins inward.[1][4][13]







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